

Application Notes and Protocols for Triallyl Isocyanurate (TAIC) as a Crosslinking Agent

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Compound of Interest

Compound Name: *Triallyl aconitate*

Cat. No.: *B12104131*

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A Note on **Triallyl Aconitate**: Initial research indicates a scarcity of detailed scientific literature and application data for **triallyl aconitate** as a crosslinking agent. In contrast, Triallyl Isocyanurate (TAIC) is a structurally similar, trifunctional allyl monomer extensively documented and widely utilized in research and industrial applications for crosslinking a variety of polymers. Therefore, these application notes and protocols will focus on Triallyl Isocyanurate (TAIC) to provide a comprehensive and data-supported resource for researchers, scientists, and drug development professionals.

Introduction to Triallyl Isocyanurate (TAIC) as a Crosslinking Agent

Triallyl isocyanurate (TAIC) is a versatile and highly effective crosslinking agent used to enhance the physical and chemical properties of a wide range of polymers.^[1] Its trifunctional nature, owing to the three reactive allyl groups attached to a stable isocyanurate ring, allows for the formation of a dense and robust three-dimensional network within the polymer matrix. This crosslinked structure leads to significant improvements in thermal stability, mechanical strength, chemical resistance, and weatherability of the host polymer.^{[1][2]}

TAIC is commonly employed in peroxide- or radiation-induced crosslinking processes for polymers such as polyethylene (PE), ethylene-vinyl acetate (EVA), and various elastomers like ethylene propylene diene monomer (EPDM) rubber.^{[3][4][5]} It acts as a co-agent, working synergistically with free-radical initiators to increase the crosslinking efficiency and mitigate undesirable side reactions like polymer chain scission.^[4]

Physicochemical Properties of Triallyl Isocyanurate (TAIC):

Property	Value	Reference
CAS Number	1025-15-6	[6]
Molecular Formula	C ₁₂ H ₁₅ N ₃ O ₃	[6]
Molecular Weight	249.27 g/mol	[6]
Appearance	White crystalline solid or colorless to pale yellow liquid	[1][7]
Melting Point	23.5 - 28 °C	[6][8]
Boiling Point	149-152 °C at 4 mmHg	[9]
Density	~1.159 g/cm ³ at 25 °C	[9]
Solubility	Insoluble in water; soluble in most organic solvents.	[1][7]

Mechanism of Action: Peroxide-Induced Crosslinking

In peroxide-initiated crosslinking, the process is initiated by the thermal decomposition of an organic peroxide, which generates highly reactive free radicals. These primary radicals abstract hydrogen atoms from the polymer chains, creating polymer macroradicals. The TAIC co-agent then plays a crucial role in propagating the crosslinking reaction. The polymer macroradicals can add to the allyl double bonds of TAIC, forming a new radical on the TAIC molecule. This TAIC radical can then react with other polymer chains or other TAIC molecules, leading to the formation of a crosslinked network. The presence of TAIC enhances the crosslinking efficiency by providing multiple reaction sites and minimizing chain scission reactions.[4]

Caption: Peroxide-induced crosslinking mechanism with TAIC.

Applications and Performance Data

Crosslinking of High-Density Polyethylene (HDPE)

TAIC is used as a co-agent with peroxides like di-tert-butyl peroxide (DTBP) to significantly improve the crosslinking degree, thermal resistance, and mechanical properties of HDPE.[10]

Table 1: Effect of TAIC on the Properties of DTBP-Crosslinked HDPE[10]

DTBP (wt%)	TAIC (wt%)	Gel Content (%)	Heat Deformation Temp. (°C)	Impact Strength (kJ/m ²)	Flexural Strength (MPa)
0	0	0	60.2	34.1	27.5
2.5	0	74.7	64.9	89.6	31.2
2.5	0.1	78.3	72.4	95.3	32.1
2.5	0.3	80.5	76.8	101.2	33.0
2.5	0.5	82.1	80.1	104.7	33.6

Crosslinking of Ethylene-Vinyl Acetate (EVA) Copolymers

In the crosslinking of EVA, TAIC enhances the gel content and thermal stability.[11] The crosslinking can be initiated by peroxides or high-energy radiation like electron beams.[12]

Table 2: Influence of TAIC on Electron Beam Irradiated EVA/tPA Blends[11]

Irradiation Dose (kGy)	Co-agent (3 phr)	Gel Content (%)	Tensile Strength (MPa)
0	None	0	3.68
500	TAIC	~80	~8.5
500	TMPTMA	86	10.01

tPA: ternary polyamide; TMPTMA: trimethylolpropane trimethacrylate (for comparison)

Vulcanization of EPDM Rubber

TAIC is an effective co-agent in the peroxide vulcanization of EPDM rubber, where it increases the crosslink density and improves mechanical properties.^[4]

Experimental Protocols

Synthesis of Triallyl Isocyanurate (TAIC)

This protocol is based on the reaction of sodium isocyanurate with allyl chloride in the presence of a catalyst system.^{[13][14]}

Materials:

- Sodium isocyanurate
- Acetonitrile (solvent)
- Cuprous chloride (catalyst)
- Triethylamine (phase transfer catalyst)
- Allyl chloride (propenyl chloride)

Procedure:

- Charge a four-necked flask equipped with a condenser with sodium isocyanurate and acetonitrile.
- Add cuprous chloride and triethylamine to the mixture.
- Heat the mixture to 70-75 °C.
- Slowly add allyl chloride dropwise over 3.5-4 hours.
- After the addition is complete, maintain the temperature at 80-85 °C and continue the reaction for 4 hours.
- Cool the reaction mixture to room temperature and filter to remove solid by-products.

- Recover the solvent from the filtrate by distillation.
- Purify the crude product by vacuum distillation at 113-115 °C / 133.3 Pa to obtain pure triallyl isocyanurate.

Caption: Workflow for the synthesis of Triallyl Isocyanurate.

Protocol for Crosslinking HDPE with DTBP/TAIC[10]

Materials:

- High-Density Polyethylene (HDPE) powder
- Di-tert-butyl peroxide (DTBP)
- Triallyl isocyanurate (TAIC)
- Internal mixer (e.g., Haake rheometer)
- Compression molding press

Procedure:

- Step 1: Melt Blending
 - Dry the HDPE powder at 80 °C for 4 hours.
 - Melt the HDPE in an internal mixer at 160 °C and 60 rpm for 3 minutes.
 - Add the desired amounts of DTBP and TAIC to the molten HDPE and mix for another 5 minutes to ensure uniform dispersion.
- Step 2: Compression Molding and Crosslinking
 - Transfer the compounded material to a preheated mold.
 - Preheat the material in the compression molding press at 120 °C for 5 minutes under a pressure of 10 MPa.

- Increase the temperature to 180 °C and maintain for 10 minutes to induce crosslinking.
- Cool the mold to room temperature under pressure.
- Remove the crosslinked HDPE sheet for characterization.

Determination of Gel Content

This protocol is a standard method for determining the insoluble fraction of a crosslinked polymer.

Materials:

- Crosslinked polymer sample
- Xylene (or other suitable solvent)
- Soxhlet extraction apparatus
- Stainless steel mesh bag (120 mesh)
- Vacuum oven
- Analytical balance

Procedure:

- Weigh a small piece of the crosslinked polymer sample (W_1) (approximately 0.2-0.3 g).
- Place the sample in a stainless steel mesh bag.
- Perform Soxhlet extraction with xylene for 24 hours to dissolve the uncrosslinked (sol) fraction.
- Remove the mesh bag containing the swollen gel and dry it in a vacuum oven at 80 °C until a constant weight is achieved (W_2).
- Calculate the gel content using the following formula:

- Gel Content (%) = $(W_2 / W_1) \times 100$

Measurement of Swelling Ratio[15][16]

This protocol determines the extent of swelling of the crosslinked polymer in a solvent.

Materials:

- Crosslinked polymer sample (from gel content determination, after extraction and before drying)
- Xylene (or other suitable solvent)
- Analytical balance

Procedure:

- After the Soxhlet extraction (Step 3 in the gel content protocol), immediately weigh the swollen gel sample (W_3).
- Dry the sample to a constant weight as described in the gel content protocol (W_2).
- Calculate the swelling ratio using the following formula:
 - Swelling Ratio = $1 + [(W_3 - W_2) / W_2] * (\rho_{\text{polymer}} / \rho_{\text{solvent}})$
 - Where ρ_{polymer} is the density of the polymer and ρ_{solvent} is the density of the solvent.

Caption: Workflow for Gel Content and Swelling Ratio Determination.

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